

(Methylsulfamoyl)amine: An Obscure Compound with Limited Publicly Available Data

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Compound of Interest

Compound Name: (Methylsulfamoyl)amine

Cat. No.: B106483

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(Methylsulfamoyl)amine, also known as N-methylsulfamide, is a chemical compound with the formula $\text{CH}_6\text{N}_2\text{O}_2\text{S}$ and the CAS number 72179-84-1. Despite its simple structure, a comprehensive review of publicly available scientific literature and chemical databases reveals a significant lack of in-depth information regarding its discovery, the history of its synthesis, and any specific biological activities or mechanisms of action. The compound appears to be primarily utilized as a chemical intermediate in the synthesis of other molecules, with its properties and history not being the subject of extensive independent research.

Physicochemical Properties

Limited data on the physicochemical properties of **(Methylsulfamoyl)amine** is available from commercial chemical suppliers. A summary of this information is presented in Table 1.

Property	Value
CAS Number	72179-84-1
Molecular Formula	$\text{CH}_6\text{N}_2\text{O}_2\text{S}$
Molecular Weight	110.14 g/mol
Melting Point	65.5-66.0 °C
Boiling Point	229.0 ± 23.0 °C at 760 mmHg
Physical Form	Solid

Table 1: Physicochemical Properties of **(Methylsulfamoyl)amine**

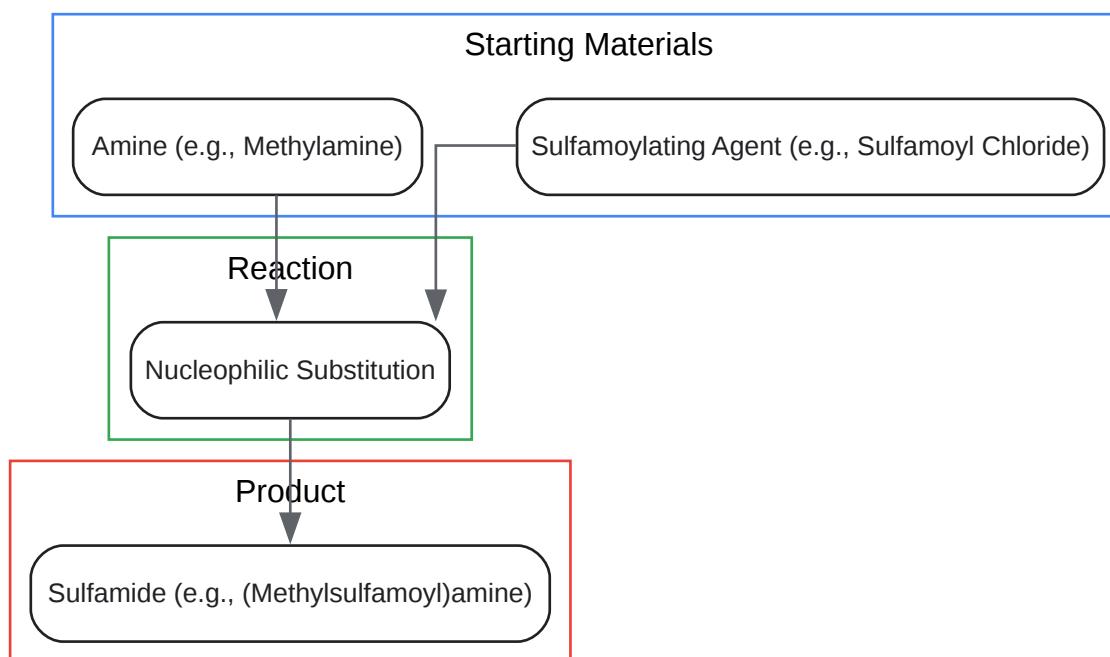
History and Discovery

Detailed historical records regarding the first synthesis and discovery of **(Methylsulfamoyl)amine** are not readily available in prominent scientific databases. The compound is not associated with any specific discoverer or historical research program in the surveyed literature. Its existence is primarily documented through its availability from chemical suppliers and its mention as a reactant in synthetic chemistry.

Synthesis

While a specific, detailed experimental protocol for the synthesis of **(Methylsulfamoyl)amine** from its original discovery is not documented in accessible literature, its structure suggests it can be synthesized through general methods for the formation of sulfamides. One plausible synthetic route would involve the reaction of methylamine with sulfamoyl chloride or a related reactive sulfamoyl species.

A generalized workflow for the synthesis of a sulfamide is depicted in Figure 1.



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